

Nematicidal Activity of 20-deoxyingenol-3-angelate: A Technical Guide

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Compound of Interest

Compound Name: 20-Deoxyingenol

Cat. No.: B1631286

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Introduction

20-deoxyingenol-3-angelate (DI3A) is a prominent diterpenoid compound isolated from the latex of *Euphorbia peplus*. This plant has a history of use in traditional medicine for various ailments. Recent scientific investigations have unveiled the potent nematicidal properties of DI3A, positioning it as a promising candidate for the development of novel botanical nematicides. This technical guide provides a comprehensive overview of the nematicidal activity of DI3A, focusing on its efficacy, mechanism of action, and the experimental methodologies used to elucidate its effects.

Quantitative Nematicidal Activity

The nematicidal efficacy of **20-deoxyingenol-3-angelate** has been quantified against several nematode species. The following tables summarize the key data, providing a clear comparison of its activity.

Table 1: Lethal Concentration (LC50) of **20-deoxyingenol-3-angelate** against Various Nematode Species

Nematode Species	LC50 Value (µg/mL)	Exposure Time (hours)	Reference
Caenorhabditis elegans	10.2 ± 0.4	72	[1]
Panagrellus redivivus	13.4 ± 0.5	72	[1]

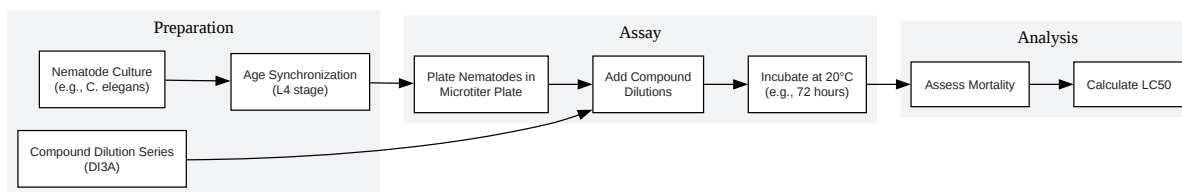
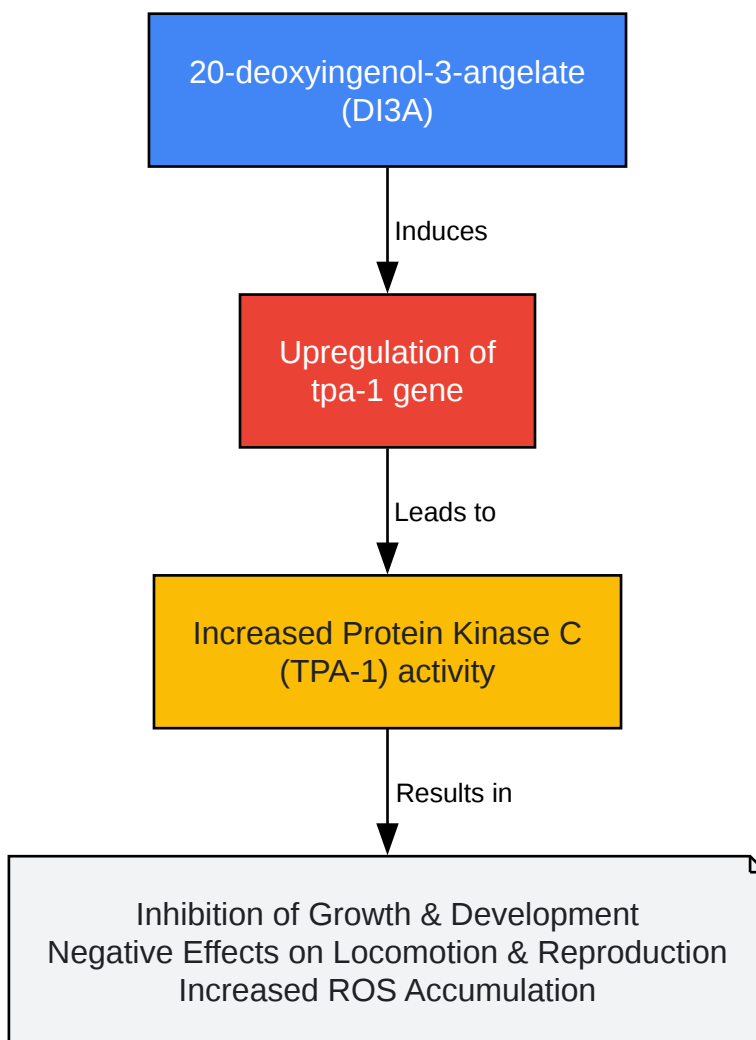
Table 2: Effects of **20-deoxyingenol-3-angelate** on *Caenorhabditis elegans*

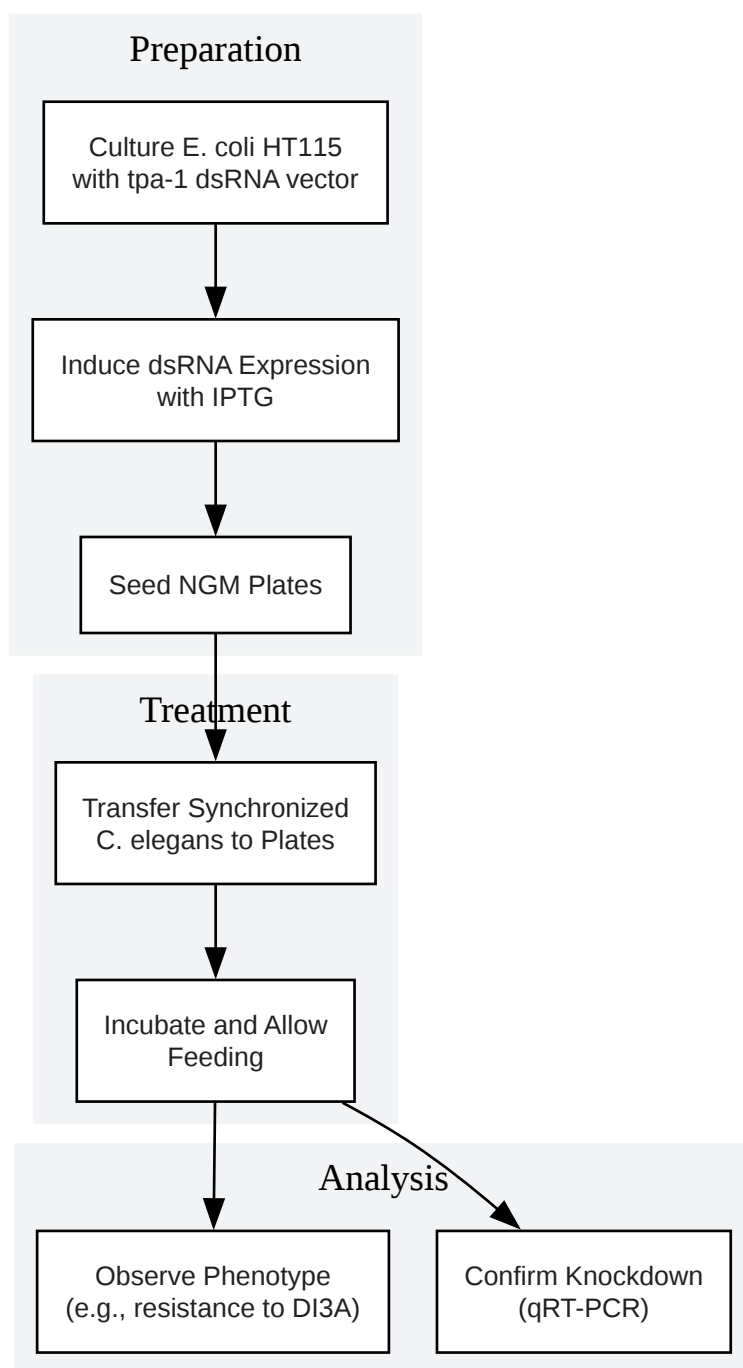
Parameter	Observation	Concentration	Reference
Mortality	100% mortality	50 µg/mL	[1]
Growth and Development	Inhibition	Not specified	[1][2][3]
Locomotion Behavior	Significant negative effects	Not specified	[1][2][3]
Reproduction	Significant negative effects	Not specified	[1][2][3]
Reactive Oxygen Species (ROS)	Increased accumulation	Not specified	[1][2][3]

Mechanism of Action: The TPA-1 Signaling Pathway

Research indicates that **20-deoxyingenol-3-angelate** exerts its nematocidal effects through the modulation of a specific signaling pathway in nematodes. Transcriptome analysis of *C. elegans* treated with DI3A revealed a significant upregulation of the *tpa-1* gene.[2][3] This gene encodes a protein kinase C (PKC) isotype. The crucial role of TPA-1 in mediating the toxic effects of DI3A was confirmed through RNA interference (RNAi) studies. Knockdown of the *tpa-1* gene in *C. elegans* was shown to alleviate the growth-inhibitory effects of the compound.[2][3]

This suggests a mechanism where DI3A treatment leads to the overexpression of TPA-1, which in turn triggers a cascade of downstream events culminating in the observed negative physiological effects, including inhibited growth and development.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Nematicidal Activity of 20-Deoxyingenol-3-angelate from Euphorbia peplus Latex Through Protein Kinase C Isotype TPA-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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